

Longistylumphylline A: A Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name: Longistylumphylline A

Cat. No.: B580231

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Introduction

Longistylumphylline A is a naturally occurring alkaloid that has been identified and isolated from plants of the *Daphniphyllum* genus. Alkaloids from this genus are known for their complex and diverse chemical structures, which have attracted considerable interest from the scientific community for their potential biological activities. This technical guide provides a summary of the currently available information on the physical and chemical properties of

Longistylumphylline A. It is important to note that while basic identifying information is available, detailed experimental data on many of its properties are not extensively documented in publicly accessible scientific literature.

Chemical and Physical Properties

Longistylumphylline A is characterized by the following fundamental properties:

Property	Value	Source
Molecular Formula	C ₂₃ H ₂₉ NO ₃	[1] [2]
Molecular Weight	367.5 g/mol	[1]
CAS Registry Number	857672-34-5	[1]
Class	Alkaloid	[1] [2]
Natural Source	Daphniphyllum macropodum	[2]

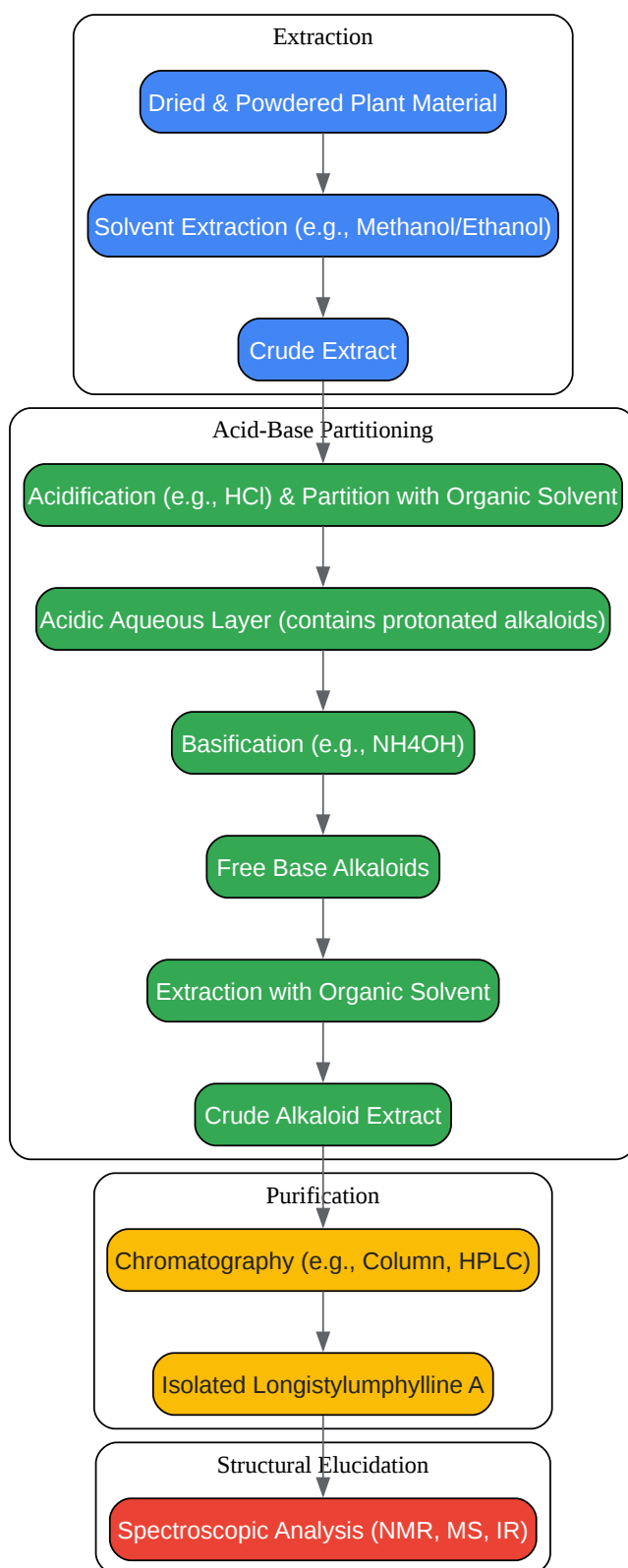
Note on Data Availability: Comprehensive quantitative data regarding the physical and chemical properties of **Longistylumphylline A**, such as solubility, melting point, boiling point, and pKa, are not readily available in the current body of scientific literature. Further experimental characterization is required to determine these values.

Experimental Protocols

Detailed experimental protocols for the specific isolation and purification of **Longistylumphylline A** are not extensively published. However, a general workflow for the isolation of alkaloids from plant material can be conceptualized. The structural elucidation of novel alkaloids from Daphniphyllum species typically involves advanced spectroscopic techniques.

General Alkaloid Isolation Workflow

The isolation of alkaloids from plant sources is a multi-step process that generally involves extraction, acid-base partitioning, and chromatographic purification.



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A generalized workflow for the isolation and identification of alkaloids from plant material.

Spectroscopic Analysis

The determination of the complex structures of Daphniphyllum alkaloids, including presumably **Longistylumphylline A**, relies heavily on a combination of spectroscopic methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments are crucial for establishing the carbon skeleton and the connectivity of protons and carbons.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the exact molecular formula. Fragmentation patterns can provide additional structural information.
- Infrared (IR) Spectroscopy: IR spectroscopy helps in identifying the presence of key functional groups within the molecule.

Signaling Pathways and Biological Activity

Currently, there is no specific information available in the scientific literature regarding the biological activity of **Longistylumphylline A** or any associated signaling pathways. The broader class of Daphniphyllum alkaloids has been noted for a range of biological activities, which suggests that **Longistylumphylline A** could be a candidate for future pharmacological investigation. Without experimental data on its biological effects, no signaling pathway diagrams can be constructed.

Conclusion

Longistylumphylline A remains a largely uncharacterized natural product. While its basic chemical identity has been established, a thorough investigation into its physical properties, chemical reactivity, and biological functions is warranted. The complex architecture suggested by its molecular formula and its origin from a genus known for producing bioactive compounds make it a person of interest for natural product chemists and pharmacologists. Future research efforts will be necessary to fill the existing gaps in our knowledge of this intriguing alkaloid.

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References

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